

ZONYL FS-300: A Technical Guide to its Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: ZONYL FS-300

Cat. No.: B1180619

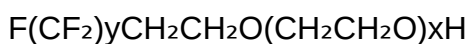
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For Researchers, Scientists, and Drug Development Professionals

ZONYL FS-300 is a non-ionic, telomer-based fluorosurfactant known for its exceptional ability to reduce surface tension in aqueous systems.^[1] Developed by DuPont, this surfactant is widely utilized in various industrial and research applications for its excellent wetting, spreading, and leveling properties.^{[1][2]} It is a water-soluble and solvent-free formulation, making it compatible with a wide range of other surfactants.^{[1][3]}

Core Chemical Identity and Structure

ZONYL FS-300 is not a single chemical entity but rather a mixture of ethoxylated fluorotelomer alcohols. Its general chemical structure is represented by the formula:



Where:

- $\text{F}(\text{CF}_2)_y$ constitutes the hydrophobic, perfluorinated "tail" of the surfactant. The synthesis process, known as telomerization, results in a distribution of fluorinated chain lengths. For commercial fluorotelomer ethoxylates like **ZONYL FS-300**, the perfluoroalkyl chain (composed of 'y' CF_2 units) typically ranges from 6 to 10 carbon atoms.^[4]
- $\text{CH}_2\text{CH}_2\text{O}(\text{CH}_2\text{CH}_2\text{O})_x\text{H}$ forms the hydrophilic, polyethylene glycol "head." The 'x' represents the number of ethylene oxide units, which also has a distribution, commonly between 0 and

13.[4]

The unique properties of **ZONYL FS-300** derive from the potent fluorophobic nature of its perfluorinated tail.[2] When added to water, these molecules migrate to the air-liquid interface, orienting their fluorocarbon tails away from the water. This forms a densely packed layer that disrupts the cohesive hydrogen bonds between water molecules, leading to a significant reduction in surface tension.[2]

Physicochemical Properties

The quantitative properties of **ZONYL FS-300** are summarized in the table below. The product is typically supplied as a 40% by weight solution of the active surfactant in water.[3]

Property	Value	Source(s)
CAS Number	197664-69-0	[1]
Appearance	Clear yellow liquid	[3]
Type	Non-ionic Fluorosurfactant	[1][3]
Specific Gravity (at 25°C)	1.13	[3]
Density (at 20°C)	1.10 ± 0.05 g/mL	
Melting Point	-5 °C	
Boiling Point	100 °C (of aqueous solution)	
Critical Micelle Conc. (CMC)	0.9 µmol/L	[1]
Solubility	>40% in water; >2 wt% in IPA, methanol, acetone; 1 wt% in THF; Insoluble in toluene, n-heptane	[3]

Synthesis Pathway and Experimental Workflows

The production and application of **ZONYL FS-300** involve distinct chemical and procedural workflows. The following diagrams illustrate the general synthesis pathway and a common experimental protocol for one of its key applications.

Synthesis of ZONYL FS-300

The synthesis is a two-stage process beginning with the creation of the fluorinated alcohol precursor, followed by the addition of the hydrophilic ethoxy chain.

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References

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